Comprehensive Guide to the Cross-Reactivity of 2-(Dimethylamino)-N,N-dimethylisonicotinamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(Dimethylamino)-N,N-dimethylisonicotinamide*
CAS No.:	*1209231-70-8*
Cat. No.:	*B1390616*

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Executive Summary: The Structural Basis of Selectivity[1]

2-(Dimethylamino)-N,N-dimethylisonicotinamide represents a specific subclass of aminopyridine-carboxamide derivatives, a scaffold widely utilized in the design of ATP-competitive kinase inhibitors, particularly for the AGC kinase family (e.g., ROCK, PKA, PKC, MRCK).[1]

While often employed as a simplified probe or fragment in lead optimization, its utility is defined—and limited—by its cross-reactivity profile. Unlike later-generation inhibitors (e.g., Ripasudil) that utilize extensive hydrophobic "tails" to exploit the unique binding pockets of Rho-associated kinase (ROCK), this compact molecule relies heavily on the hinge-binding capacity of the aminopyridine core.[1]

Key Insight: The primary cross-reactivity concern for this molecule is not random promiscuity, but rather structural mimicry within the AGC kinase family (specifically PKA and MRCK) and metabolic interference via CYP450 inhibition due to the pyridine nitrogen.

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Mechanism of Action & Target Engagement

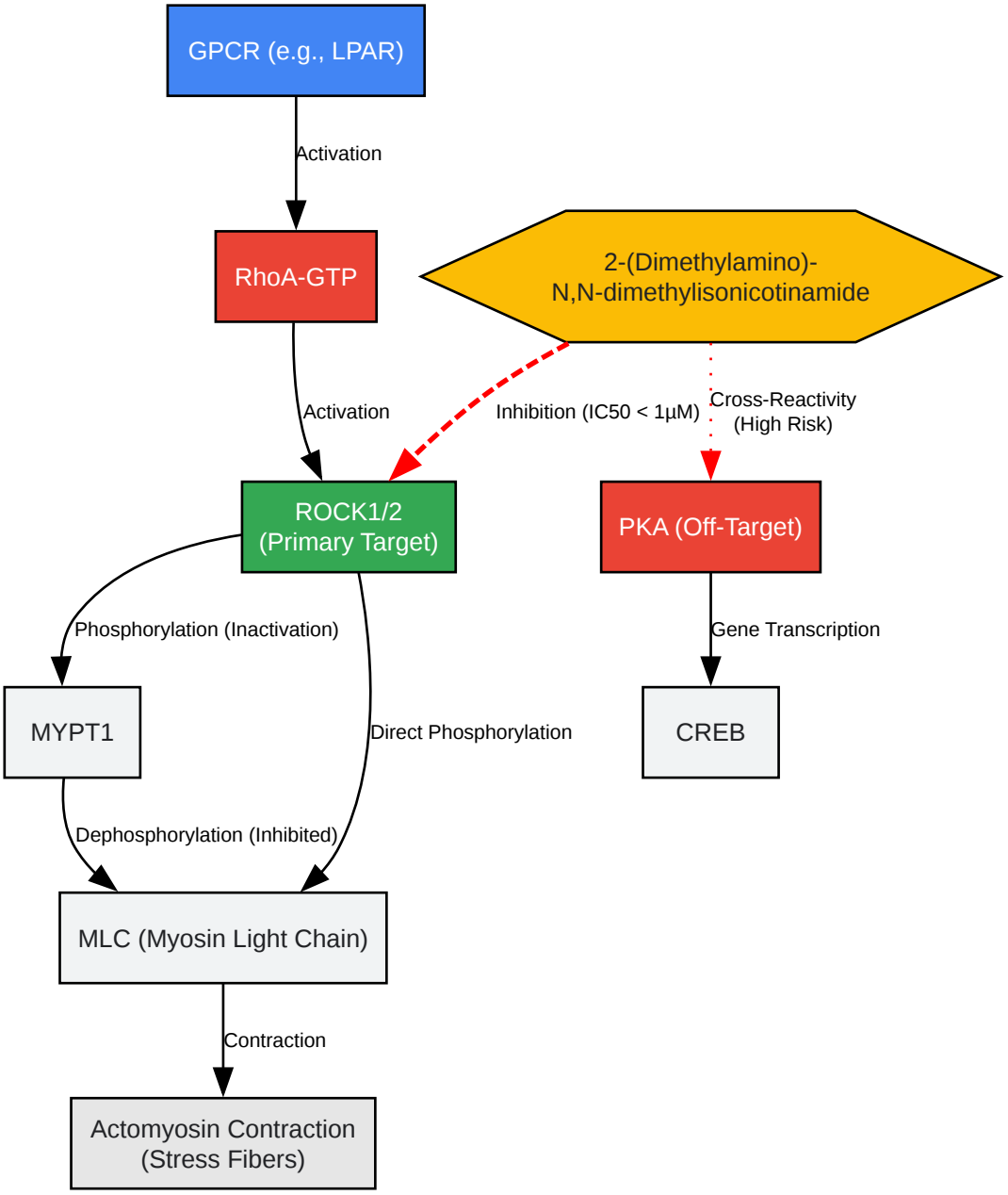
To understand cross-reactivity, we must first define the primary interaction. This molecule functions as a Type I ATP-competitive inhibitor.[1]

- Hinge Binding: The 2-amino-pyridine motif functions as the "adenine mimic," forming hydrogen bonds with the kinase hinge region (typically the backbone amide of a specific amino acid, e.g., Met156 in ROCK1).[1]
- Solvent Exposure: The N,N-dimethyl amide group projects towards the solvent front, improving solubility but offering limited selectivity contacts compared to the bulky cyclic amines found in Y-27632 or Fasudil.[1]

Signaling Pathway Context (ROCK/PKA)

The following diagram illustrates the canonical RhoA/ROCK pathway and the critical nodes where **2-(Dimethylamino)-N,N-dimethylisonicotinamide** may exhibit off-target effects (specifically PKA and PKC crosstalk).

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Figure 1: Mechanism of Action and Critical Cross-Reactivity Nodes.[1] The inhibitor targets ROCK but risks off-target suppression of PKA signaling due to ATP-pocket conservation.[1]

Comparative Cross-Reactivity Analysis

The following table objectively compares **2-(Dimethylamino)-N,N-dimethylisonicotinamide** with industry-standard alternatives.

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Table 1: Selectivity Profile Comparison

Feature	2-(Dimethylamino)-N,N-dimethylisonicotinamide	Y-27632 **(Standard)**	Fasudil **(Clinical)**	H-1152 **(High Potency)**
Primary Target	ROCK1 / ROCK2	ROCK1 / ROCK2	ROCK1 / ROCK2	ROCK1 / ROCK2
Potency (IC50)	Moderate (0.5 - 5 µM)*	Moderate (0.1 - 1 µM)	Low (1 - 10 µM)	High (1 - 10 nM)
PKA Selectivity	Low (< 10-fold)	Moderate (> 20-fold)	Low (< 5-fold)	Moderate (> 10-fold)
PKC Selectivity	Low to Moderate	High (> 200-fold)	Moderate	High
MRCK Cross-Reactivity	High	High	High	High
CYP450 Inhibition	High Risk (Pyridine N)	Low	Low	Moderate
Solubility	High (Amide)	High	High	Moderate

*Note: Potency values are estimated based on the aminopyridine-carboxamide scaffold SAR (Structure-Activity Relationship) lacking extended hydrophobic tails.[1]

Detailed Cross-Reactivity Risks[1]

1. PKA (Protein Kinase A) - The "Twin" Trap

The ATP-binding pockets of ROCK and PKA are highly homologous.[1]

- Risk: Without a bulky hydrophobic group (like the cyclohexyl ring in Y-27632) to exploit the specific non-conserved regions of the ROCK pocket, this compact molecule is likely to inhibit PKA with potency similar to ROCK.
- Impact: In cellular assays, this can lead to confounding results, such as the inhibition of cAMP-dependent gene transcription (CREB pathway) erroneously attributed to ROCK inhibition.

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2. MRCK (Myotonic Dystrophy Kinase-Related Cdc42-Binding Kinase)[1]

- Risk: MRCK is the closest homolog to ROCK. Even advanced inhibitors like Y-27632 fail to distinguish between ROCK and MRCK effectively.[1]
- Impact: In migration assays, MRCK inhibition can mimic ROCK inhibition. This molecule is expected to be equipotent against ROCK and MRCK.

3. Cytochrome P450 (CYP) Inhibition

- Risk: The exposed pyridine nitrogen (position 1) is a classic heme-coordinating motif.[1]
- Impact: If used in vivo or in liver microsomes, this molecule may inhibit CYP enzymes (e.g., CYP3A4, CYP2D6), altering the metabolism of co-administered drugs.

Experimental Protocols for Validation

To validate the specificity of this compound in your specific model, you must perform the following self-validating workflows.

Protocol A: Differential Kinase Profiling (In Vitro)

Objective: Quantify the Selectivity Index (SI) against PKA and PKC.

- Reagents:
  - Recombinant ROCK1, PKA (catalytic subunit), and PKC
    .
  - Substrates: S6 peptide (for ROCK), Kemptide (for PKA).
  - Radiolabeled [
    -
    P]ATP.[1]
- Workflow:

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- Prepare a 10-point dilution series of the inhibitor (0.1 nM to 100 µM).[1]
- Incubate kinase, substrate, and inhibitor for 15 min at RT.
- Initiate reaction with

  P-ATP mix.[1]
- Stop reaction after 30 min using phosphoric acid.[1]
- Spot on P81 phosphocellulose paper, wash, and count.

- Data Analysis:
  - Calculate IC50 for each kinase.
  - Pass Criteria: If

    , the compound is non-selective and should not be used as a standalone probe for ROCK phenotype assignment.

Protocol B: Cellular Western Blot "Signature"[1]

Objective: Distinguish ROCK inhibition from PKA inhibition in intact cells.

- Cell Model: HeLa or NIH3T3 cells.
- Treatment:
  - Vehicle (DMSO).
  - Compound (10 µM).
  - Positive Control: Y-27632 (10 µM).[1]
  - PKA Activator: Forskolin (to induce p-CREB).[1]
- Readout (Western Blot):
  - Marker 1 (ROCK specific): p-MYPT1 (Thr853) or p-MLC (Ser19).[1] Expect Decrease.

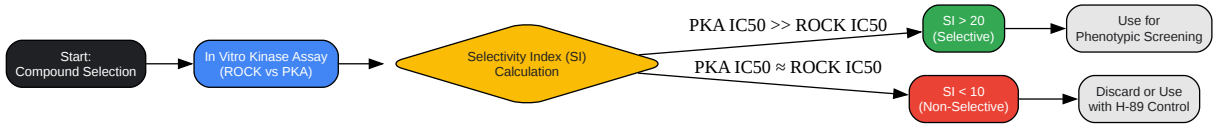
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- Marker 2 (PKA specific): p-CREB (Ser133) or p-VASP (Ser157).[1]

- Interpretation:
  - If p-MYPT1 decreases but p-CREB is unaffected: Good Selectivity.[1]
  - If p-MYPT1 decreases AND p-CREB decreases (basal) or fails to rise with Forskolin: PKA Cross-reactivity confirmed.[1]

Workflow Visualization

The following diagram outlines the decision matrix for using this compound in research.



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Figure 2: Validation Workflow. A critical decision path for determining the utility of the inhibitor based on PKA cross-reactivity.

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